

An In-Depth Technical Guide to the Synthesis of Miconazole Related Compound C

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Compound of Interest

Compound Name: *Miconazole EP impurity C*

CAS No.: *67358-54-7*

Cat. No.: *B588273*

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Authored by: A Senior Application Scientist

Abstract

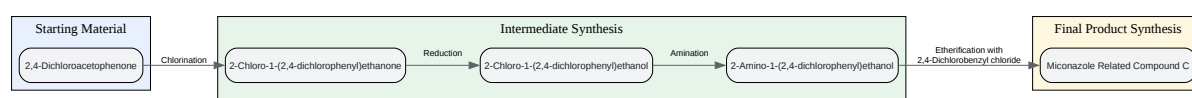
This technical guide provides a comprehensive overview of a viable synthetic pathway for Miconazole Related Compound C, chemically known as 2-[(2,4-Dichlorobenzyl)oxy]-2-(2,4-dichlorophenyl)ethan-1-amine. As a significant impurity and potential pharmacologically active analogue of the widely used antifungal agent Miconazole, a thorough understanding of its synthesis is crucial for quality control, impurity profiling, and the exploration of new chemical entities in drug discovery. This document delves into the strategic considerations behind the chosen synthetic route, detailed experimental protocols for each key transformation, and the underlying chemical principles. The synthesis is presented as a multi-step process commencing from readily available starting materials, focusing on robust and scalable reactions amenable to a laboratory setting.

Introduction and Strategic Overview

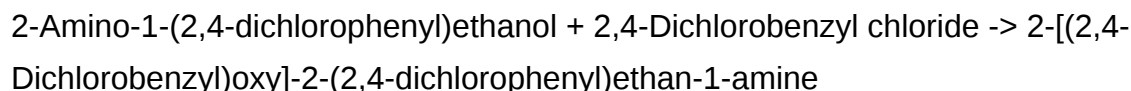
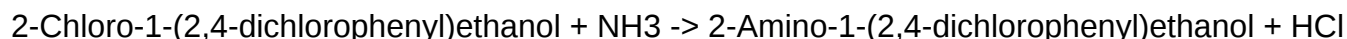
Miconazole is a well-established imidazole antifungal agent used to treat a variety of fungal infections.[1] Its mechanism of action involves the inhibition of ergosterol synthesis, a vital component of fungal cell membranes.[2] Miconazole Related Compound C is a recognized impurity in the manufacturing of Miconazole, differing by the presence of a primary amine in place of the imidazole moiety.[2][3] The structural similarity suggests that this compound could exhibit biological activity, making its independent synthesis a subject of interest for pharmacological evaluation and as a reference standard in analytical chemistry.

The synthetic strategy detailed herein is a logical, multi-step sequence designed for clarity and reproducibility. It leverages common and well-understood organic transformations, beginning with the synthesis of a key chlorohydrin intermediate, followed by amination and subsequent etherification to yield the final product.

The overall synthetic pathway can be visualized as follows:



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Sources

- [1. data.epo.org \[data.epo.org\]](https://data.epo.org)
- [2. pharmaffiliates.com \[pharmaffiliates.com\]](https://pharmaffiliates.com)
- [3. Miconazole EP impurity C | C₁₅H₁₃Cl₄NO | CID 101642555 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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